

Proper Disposal of 3-(Chloromethyl)benzoic Acid: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(Chloromethyl)benzoic acid

CAS No.: 31719-77-4

Cat. No.: B132438

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The proper disposal of **3-(Chloromethyl)benzoic acid** is critical for ensuring laboratory safety and environmental protection. This compound is classified as a hazardous substance, requiring careful handling and disposal through approved channels. Adherence to institutional and regulatory guidelines is paramount.

Immediate Safety and Handling

Before beginning any disposal procedure, it is essential to be aware of the hazards associated with **3-(Chloromethyl)benzoic acid**. This substance is corrosive and toxic.^[1]

Personal Protective Equipment (PPE): Always wear appropriate personal protective equipment when handling **3-(Chloromethyl)benzoic acid**. This includes:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).^[2]
- Body Protection: A lab coat or other protective clothing to prevent skin exposure.^{[1][3]}

- Respiratory Protection: In case of inadequate ventilation or dust generation, use a type P3 (EN 143) respirator cartridge.

Hazard Classification Summary

The following table summarizes the key hazard information for **3-(Chloromethyl)benzoic acid**.

Hazard Classification	Description	GHS Pictogram	Precautionary Statements
Acute Toxicity (Oral, Dermal, Inhalation)	Harmful if swallowed, in contact with skin, or if inhaled.	опасность	P261, P270, P280, P301+P312, P302+P352, P304+P340+P310
Skin Corrosion/Irritation	Causes severe skin burns and eye damage. [1] [4]	опасность	P260, P280, P301+P330+P331, P303+P361+P353, P363
Serious Eye Damage/Irritation	Causes serious eye damage. [3] [4]	опасность	P280, P305+P351+P338, P310
Storage Class	8A - Combustible corrosive hazardous materials.	N/A	P405: Store locked up.

Step-by-Step Disposal Protocol

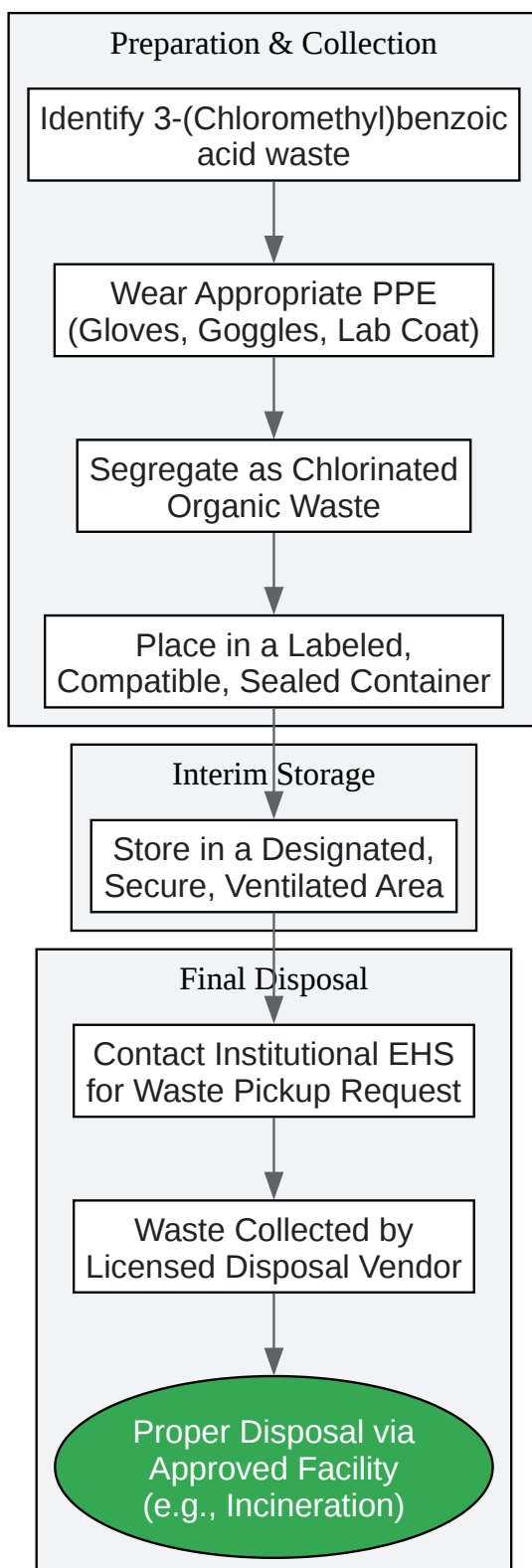
The disposal of **3-(Chloromethyl)benzoic acid** must be handled as hazardous waste. Do not dispose of this chemical down the drain or in regular solid waste.

- Waste Segregation:
 - Treat all **3-(Chloromethyl)benzoic acid** residue, contaminated labware (e.g., weighing boats, gloves), and spill cleanup materials as hazardous waste.[\[2\]](#)

- This compound is a chlorinated organic substance. It must be collected separately from non-halogenated solvent waste to avoid costly and complex disposal procedures.[\[5\]](#)[\[6\]](#)
- Containerization:
 - Collect solid waste in its original container or a designated, compatible, and clearly labeled hazardous waste container.[\[2\]](#)[\[7\]](#)[\[8\]](#)
 - Ensure the container is tightly sealed to prevent leaks or spills and is stored in a well-ventilated, designated hazardous waste accumulation area.[\[1\]](#)[\[7\]](#)
 - The container must be labeled with "Hazardous Waste" and the full chemical name: **"3-(Chloromethyl)benzoic acid"**.
- Storage:
 - Store the sealed waste container in a locked-up, secure area.[\[3\]](#)[\[9\]](#)
 - Keep the container away from incompatible materials, such as strong oxidizing agents.[\[4\]](#)
- Arranging for Disposal:
 - Disposal must be conducted through a licensed and approved hazardous waste disposal company.[\[1\]](#)[\[3\]](#)[\[10\]](#)
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup. They will provide specific instructions and ensure compliance with all federal, state, and local regulations.[\[3\]](#)
 - Never mix this waste with other waste streams unless explicitly instructed to do so by your EHS office.[\[2\]](#)[\[8\]](#)

Disposal Workflow

The following diagram illustrates the procedural workflow for the proper disposal of **3-(Chloromethyl)benzoic acid**.



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